

Navigating the Handling of SR10067: A Guide to Safety and Application

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Compound of Interest

Compound Name: SR10067

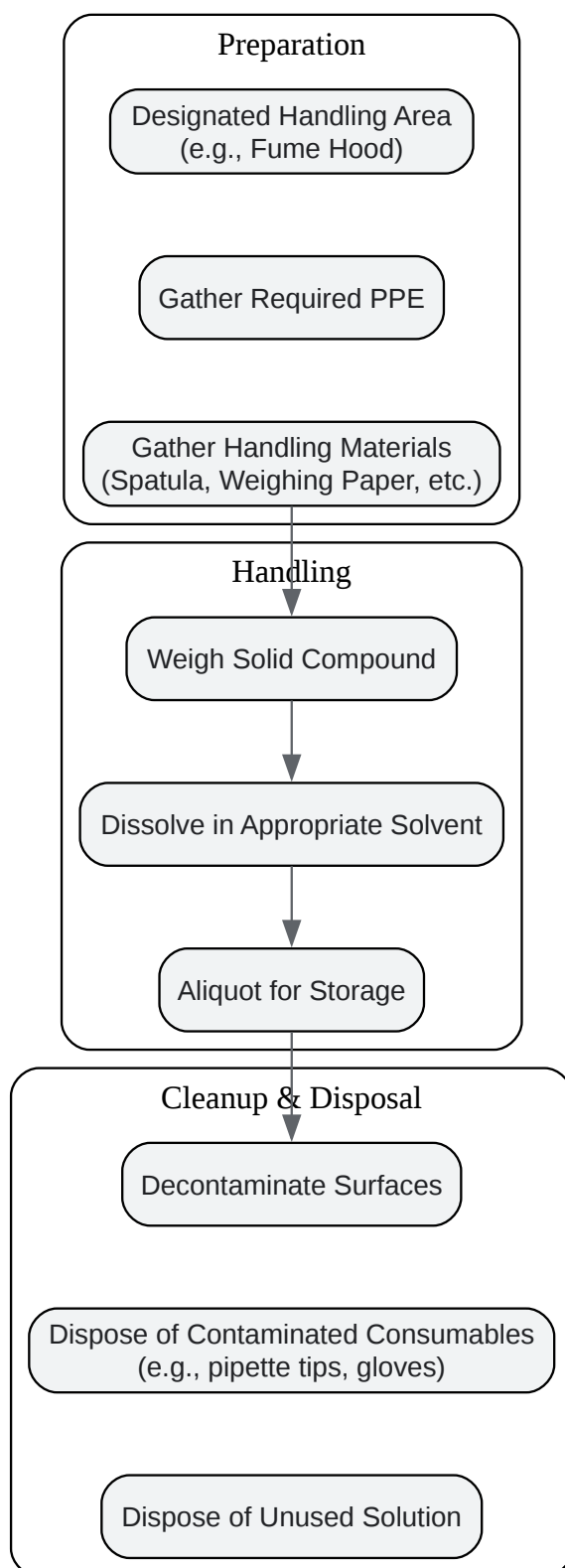
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For researchers, scientists, and drug development professionals working with the potent REV-ERB agonist **SR10067**, a thorough understanding of safety protocols and handling procedures is paramount. Although a specific Safety Data Sheet (SDS) for **SR10067** is not readily available in public domains, this guide provides essential, immediate safety and logistical information based on general laboratory best practices for handling novel research chemicals.

Essential Safety & Handling Workflow

A systematic approach to handling **SR10067**, from receipt to disposal, is critical to ensure a safe laboratory environment. The following workflow outlines the key steps and recommended precautions.



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Caption: Workflow for the safe handling of **SR10067**.

Personal Protective Equipment (PPE)

Given that **SR10067** is a research compound with an incompletely characterized toxicological profile, a cautious approach to personal protection is warranted. The following table summarizes the recommended PPE for handling **SR10067**.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile gloves are recommended. Always inspect gloves for tears or punctures before use. Change gloves frequently and immediately if contaminated.
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles should be worn.
Body Protection	Laboratory Coat	A clean, buttoned laboratory coat should be worn to protect skin and clothing from potential splashes.
Respiratory	Fume Hood	All handling of solid SR10067 and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.

Operational Plan: Step-by-Step Handling

- Preparation: Before handling **SR10067**, designate a specific work area, preferably within a chemical fume hood. Ensure all necessary PPE is donned correctly. Gather all required materials, including a calibrated scale, weighing paper, appropriate solvents, and storage vials.

- **Weighing:** Carefully weigh the desired amount of solid **SR10067** on a tared weighing paper or in a suitable container within the fume hood.
- **Solubilization:** Based on experimental requirements, dissolve the weighed **SR10067** in the appropriate solvent. Product data sheets indicate that **SR10067** is soluble in DMSO.^[1] For in vivo studies, a common vehicle is a solution of 10% DMSO in corn oil.^[1]
- **Storage:** Following reconstitution, it is recommended to aliquot the solution into smaller, single-use volumes and store them frozen. Stock solutions are reported to be stable for up to 3 months at -20°C.^[2]

Disposal Plan

As there is no specific disposal information available for **SR10067**, it should be handled as chemical waste in accordance with local, state, and federal regulations.

- **Solid Waste:** All disposable materials that have come into contact with **SR10067**, such as pipette tips, weighing paper, and gloves, should be collected in a designated, sealed waste container.
- **Liquid Waste:** Unused solutions of **SR10067** should be collected in a clearly labeled, sealed container for chemical waste. Do not dispose of down the drain.

Experimental Protocols and Signaling Pathway

SR10067 is a potent and selective agonist of the nuclear receptors REV-ERB α and REV-ERB β .^{[1][2]} It is a valuable tool for studying the role of these receptors in regulating circadian rhythms and their impact on various physiological processes.

Quantitative Data Summary

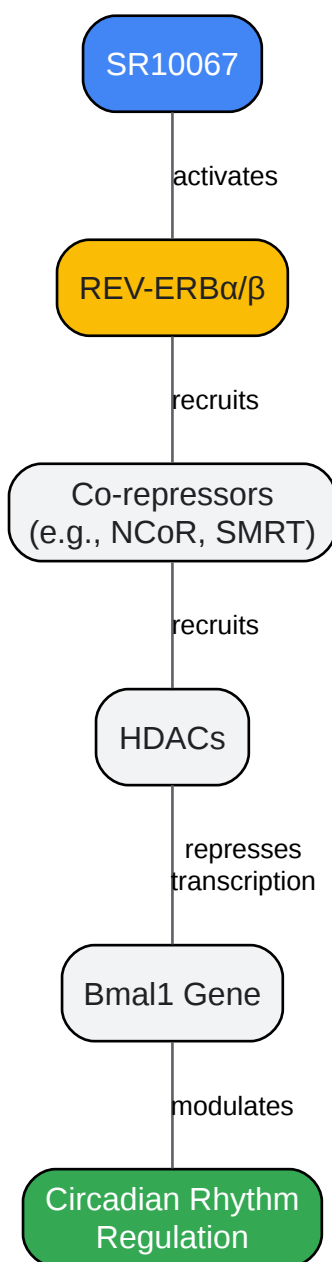
Parameter	Value	Species/System	Reference
IC ₅₀ (REV-ERB α)	170 nM	In vitro assay	
IC ₅₀ (REV-ERB β)	160 nM	In vitro assay	
In Vivo Dosage	30 mg/kg (i.p.)	Mouse	

Experimental Methodologies

- **In Vitro Studies:** Researchers have utilized **SR10067** in cell-based assays to investigate its impact on gene expression and cellular function. For instance, studies have examined its effect on attenuating Th2 cytokine-mediated barrier dysfunction in human bronchial epithelial cells. A typical protocol involves pre-treating cells with **SR10067** before stimulation with an inflammatory agent and then assessing changes in cellular endpoints such as transepithelial electrical resistance (TEER) or gene expression.
- **In Vivo Studies:** In animal models, **SR10067** has been administered intraperitoneally (i.p.) to investigate its effects on circadian behavior, sleep architecture, and anxiety. A common experimental design involves administering **SR10067** at a specific Zeitgeber time (ZT) and then monitoring behavioral or physiological outcomes. For example, a 30 mg/kg i.p. injection has been shown to suppress the expression of the circadian gene *Npas2* in the mouse hypothalamus.

REV-ERB Signaling Pathway

SR10067 exerts its effects by binding to and activating the REV-ERB nuclear receptors. This activation leads to the recruitment of co-repressors, which in turn suppress the transcription of target genes, most notably *Bmal1*, a key component of the core circadian clock machinery.



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